

# 1-chloro-3-methylisoquinoline as a building block for medicinal chemistry

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## Compound of Interest

Compound Name: 1-chloro-3-methylisoquinoline

Cat. No.: B1583944

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An Application Guide to **1-Chloro-3-methylisoquinoline**: A Versatile Building Block for Modern Medicinal Chemistry

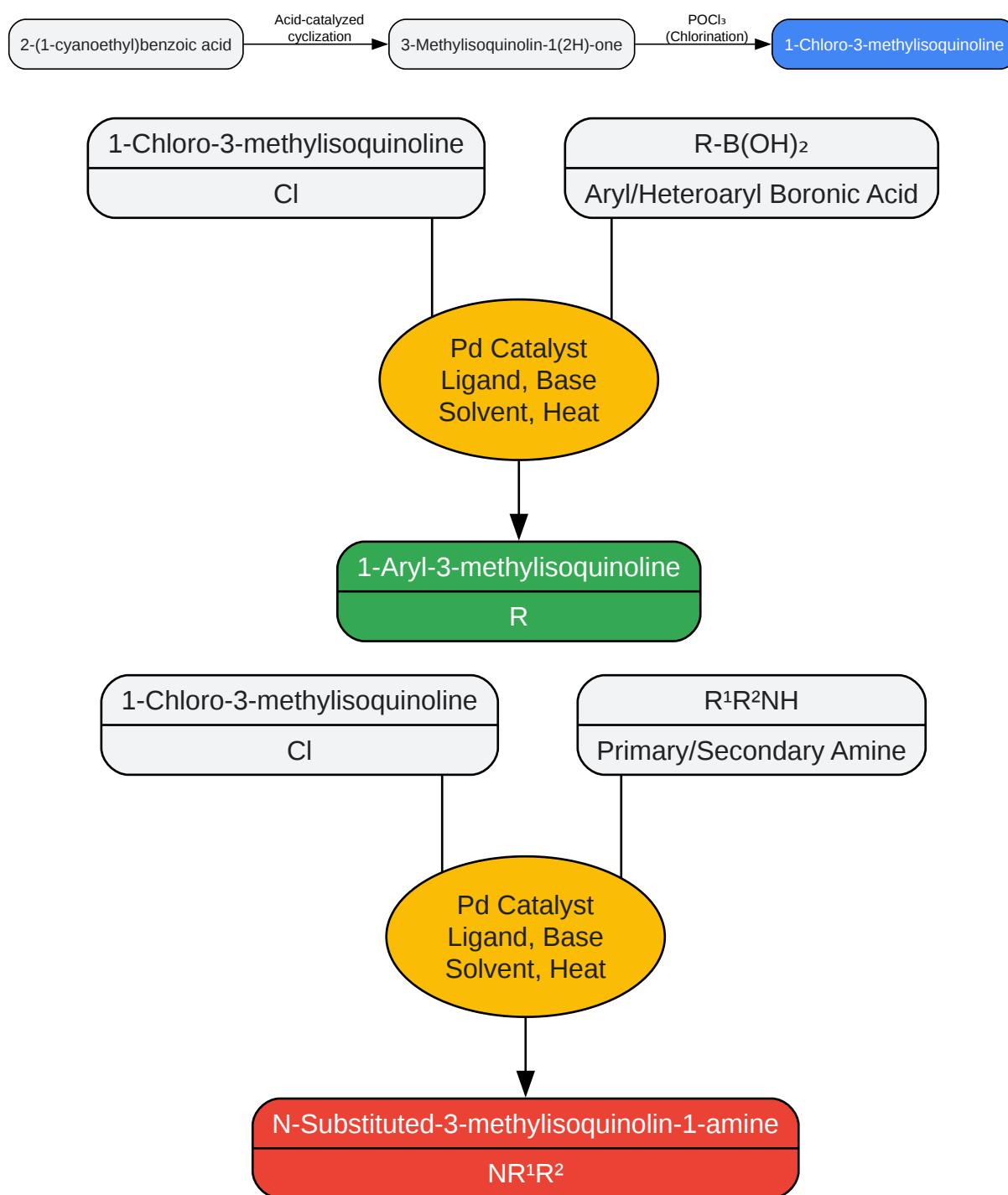
## Introduction: The Strategic Value of the Isoquinoline Scaffold

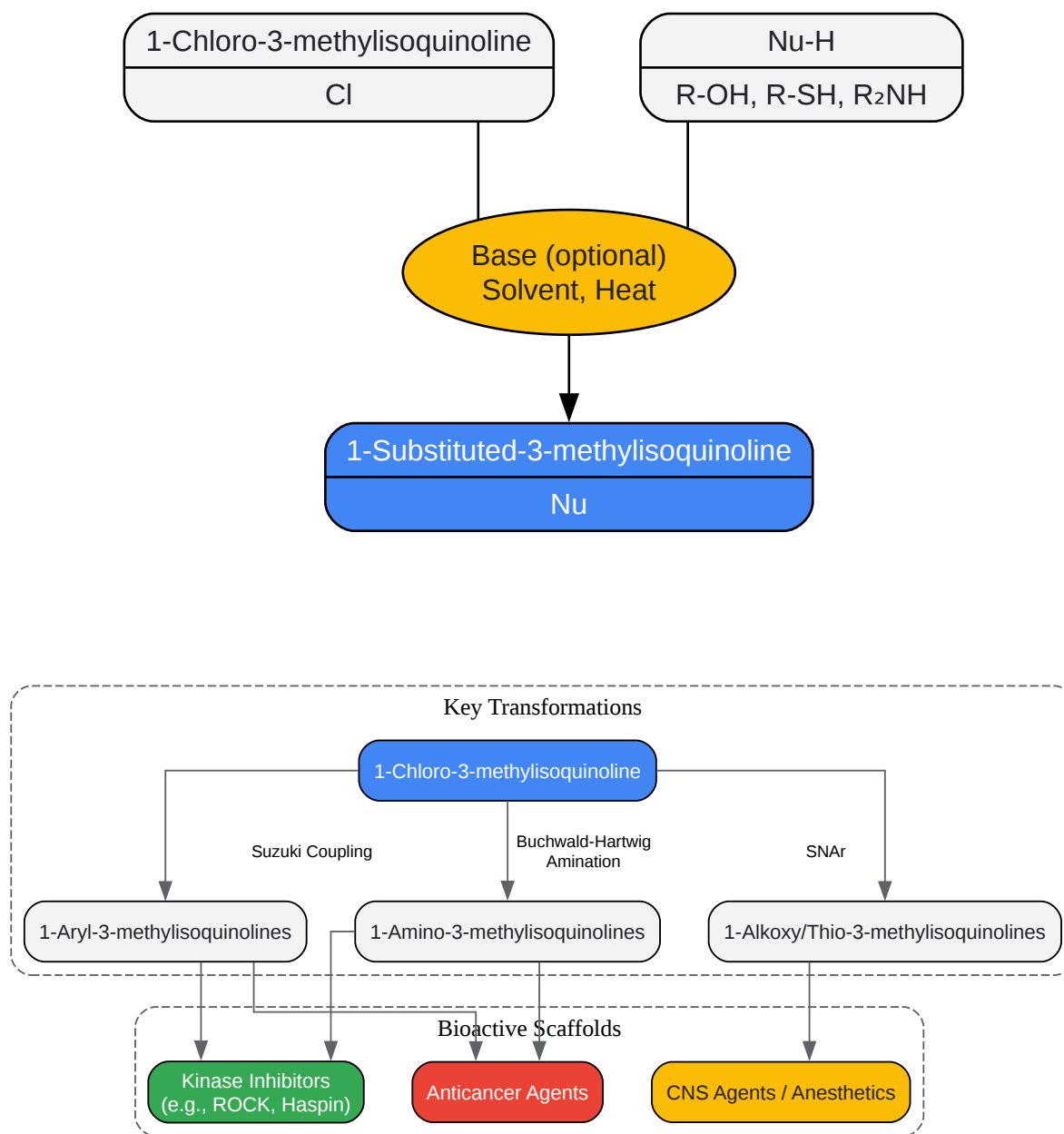
The isoquinoline core is a privileged heterocyclic motif, forming the structural backbone of numerous natural products and synthetic pharmaceuticals. Its presence in molecules like the kinase inhibitor bosutinib and the natural alkaloid papaverine underscores its importance in drug design. Compounds based on the isoquinoline scaffold exhibit a vast spectrum of biological activities, including anticancer, antimicrobial, anti-inflammatory, and antiviral properties.

**1-Chloro-3-methylisoquinoline** emerges as a particularly strategic building block for medicinal chemists. The chlorine atom at the C1 position serves as a versatile synthetic handle, primed for a variety of cross-coupling and nucleophilic substitution reactions. This reactivity is enhanced by the electron-withdrawing effect of the ring nitrogen, making the C1 position susceptible to transformation. The methyl group at the C3 position provides a stable, lipophilic substituent that can influence molecular conformation and interaction with biological targets. This guide provides an in-depth exploration of the synthesis, reactivity, and application of **1-chloro-3-methylisoquinoline**, complete with detailed protocols for its use in key synthetic transformations.

## Synthesis of 1-Chloro-3-methylisoquinoline

The most common and efficient route to **1-chloro-3-methylisoquinoline** involves the synthesis of the corresponding 3-methylisoquinolin-1(2H)-one, followed by chlorination. This two-step process provides a reliable pathway to the desired building block.





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